

Application Notes and Protocols: Ruthenium on Carbon Catalyzed Hydrogenation of Aromatic Rings

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Compound of Interest

Compound Name: Ruthenium carbon

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These application notes provide a comprehensive overview and detailed protocols for the hydrogenation of aromatic rings utilizing ruthenium on carbon (Ru/C) as a robust and efficient catalyst. This technique is pivotal in synthetic chemistry, particularly in the pharmaceutical industry, for the production of saturated carbo- and heterocyclic scaffolds from readily available aromatic precursors.

Introduction

Ruthenium on carbon (Ru/C) is a highly effective heterogeneous catalyst for the hydrogenation of a wide range of functional groups, including the challenging reduction of aromatic systems. [1][2] Its key advantages include high activity, good selectivity, and excellent stability, allowing for its use in repeated cycles. [1] The catalyst typically consists of ruthenium nanoparticles dispersed on a high-surface-area activated carbon support, which enhances catalytic efficiency. [1] This document outlines protocols for the hydrogenation of representative aromatic substrates, including benzene and naphthalene, and provides quantitative data to guide reaction optimization.

Data Presentation: Hydrogenation of Aromatic Rings with Ru/C

The following tables summarize quantitative data for the Ru/C catalyzed hydrogenation of various aromatic substrates under different reaction conditions.

Table 1: Hydrogenation of Benzene to Cyclohexane

Entry	Catalyst	Substrate/Catalyst Ratio (mol/mol)	Solvent	Temperature (°C)	Pressure (bar H ₂)	Time (h)	Conversion (%)	Selectivity to Cyclohexane (%)	Reference
1	Ru/ZnO-ZrOx(OH) _y	-	Water	150	-	-	>99	>99	[3]
2	Ru-Zn (0.27)	-	Water/NaOH	150	50	0.42	45.3	89.3 (to cyclohexene)	[4]
3	Ru/Al ₂ O ₃	-	Water	60	30	-	-	-	[5]

Table 2: Hydrogenation of Naphthalene

Entry	Catalyst	Substrate	Solvent	Temperature (°C)	Pressure (bar Hz)	Time (h)	Product(s)	Conversion/Yield (%)	Reference
1	Ru NPs (PPh ₃ stabilized)	Naphthalene	THF	30	20	-	Tetralin	-	[6]
2	Ru/Al ₂ O ₃	Naphthalene	-	200	98	-	Hydrogenated products	-	[7]
3	Mo-MMO	Naphthalene	-	250	40	-	Tetralin, Decalin	-	[8]

Experimental Protocols

The following are detailed protocols for the hydrogenation of aromatic rings using a standard 5% Ruthenium on Carbon catalyst.

General Protocol for Hydrogenation in a Parr Shaker Apparatus

This protocol is suitable for hydrogenations requiring elevated pressure and temperature.

Materials:

- 5% Ruthenium on Carbon (50% wet)
- Aromatic substrate (e.g., Benzene, Naphthalene)

- Anhydrous, degassed solvent (e.g., Methanol, Ethanol, Tetrahydrofuran)
- Parr Hydrogenation Apparatus
- Glass liner for the reactor vessel
- Filter agent (e.g., Celite®)

Procedure:

- **Catalyst Handling:** In a fume hood, carefully weigh the required amount of 5% Ru/C catalyst. Immediately add a small amount of the reaction solvent to the catalyst to form a slurry. This minimizes the risk of the dry catalyst becoming pyrophoric.^[9]
- **Reactor Setup:** Place the catalyst slurry into the glass liner of the Parr reactor vessel.
- **Substrate Addition:** Dissolve the aromatic substrate in the reaction solvent and add it to the reactor vessel. The total volume should not exceed half the capacity of the vessel.^[9]
- **Assembly:** Securely assemble the Parr reactor according to the manufacturer's instructions.
- **Inerting:** Purge the reactor vessel with nitrogen or argon gas three times to remove all oxygen.
- **Pressurization:** Pressurize the reactor with hydrogen gas to the desired pressure. Check for leaks.
- **Reaction:** Begin agitation and heat the reactor to the desired temperature. Monitor the reaction progress by observing the pressure drop.
- **Work-up:** Once the reaction is complete (indicated by the cessation of hydrogen uptake), cool the reactor to room temperature and carefully vent the excess hydrogen.
- **Filtration:** Open the reactor and filter the reaction mixture through a pad of Celite® to remove the Ru/C catalyst. Wash the filter cake with additional solvent.
- **Isolation:** Concentrate the filtrate under reduced pressure to obtain the crude product. The product can be further purified by distillation or chromatography if necessary.

Protocol for Hydrogenation of Benzene to Cyclohexane

Specific Conditions:

- Substrate: Benzene
- Catalyst: 5% Ru/C (e.g., 5 mol%)
- Solvent: Methanol
- Temperature: 80 °C
- Pressure: 50 bar H₂
- Time: 4-6 hours

Follow the general protocol for hydrogenation in a Parr shaker apparatus.

Protocol for Hydrogenation of Naphthalene to Decalin

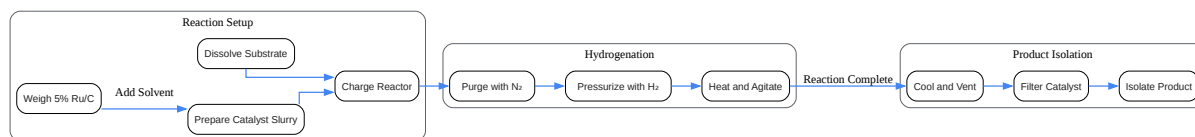
Specific Conditions:

- Substrate: Naphthalene
- Catalyst: 5% Ru/C (e.g., 2-5 mol%)
- Solvent: Tetrahydrofuran (THF) or Isopropanol
- Temperature: 100-150 °C
- Pressure: 70-100 bar H₂
- Time: 12-24 hours

Follow the general protocol for hydrogenation in a Parr shaker apparatus. Note that the complete hydrogenation of naphthalene to decalin requires more forcing conditions than the hydrogenation of benzene. The reaction proceeds via the intermediate tetralin.^{[8][10]}

Visualizations

Experimental Workflow for Aromatic Ring Hydrogenation



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A generalized workflow for Ru/C catalyzed hydrogenation.

Logical Pathway for Naphthalene Hydrogenation



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- To cite this document: BenchChem. [Application Notes and Protocols: Ruthenium on Carbon Catalyzed Hydrogenation of Aromatic Rings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1368696#ruthenium-on-carbon-catalyzed-hydrogenation-of-aromatic-rings]

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